

An In-depth Technical Guide to the Bromination of 2-Methoxynicotinonitrile

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Compound of Interest

Compound Name: 5-Bromo-2-methoxynicotinonitrile

Cat. No.: B1293179

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This technical guide provides a comprehensive overview of the bromination of 2-methoxynicotinonitrile, a key synthetic transformation for the production of valuable intermediates in pharmaceutical and agrochemical research. This document details the underlying chemical principles, experimental protocols, and quantitative data associated with this reaction, with a focus on producing **5-bromo-2-methoxynicotinonitrile**.

Introduction

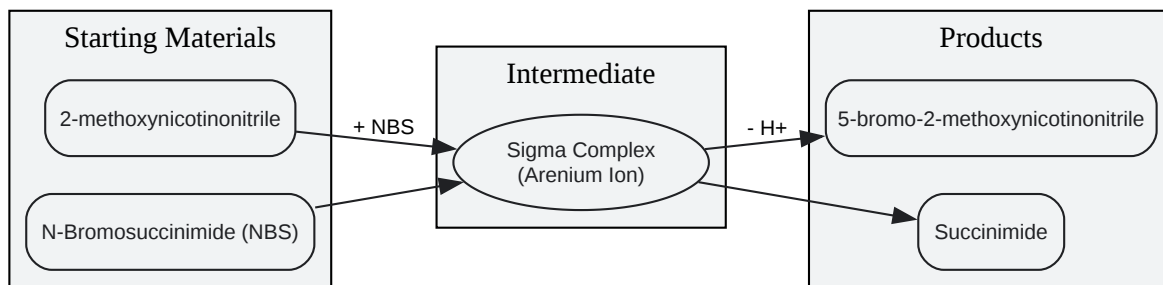
The bromination of 2-methoxynicotinonitrile is an electrophilic aromatic substitution reaction that introduces a bromine atom onto the pyridine ring. The regioselectivity of this reaction is governed by the electronic effects of the substituents on the pyridine ring. The methoxy group (-OCH₃) at the 2-position is an activating, ortho-para directing group due to its electron-donating resonance effect. Conversely, the cyano group (-CN) at the 3-position and the pyridine nitrogen are deactivating, meta-directing groups due to their electron-withdrawing inductive and resonance effects. Consequently, the incoming electrophile (bromine) is directed to the position that is most activated and least deactivated. In the case of 2-methoxynicotinonitrile, the 5-position is para to the activating methoxy group and meta to both the deactivating cyano group and the pyridine nitrogen, making it the favored site of bromination.

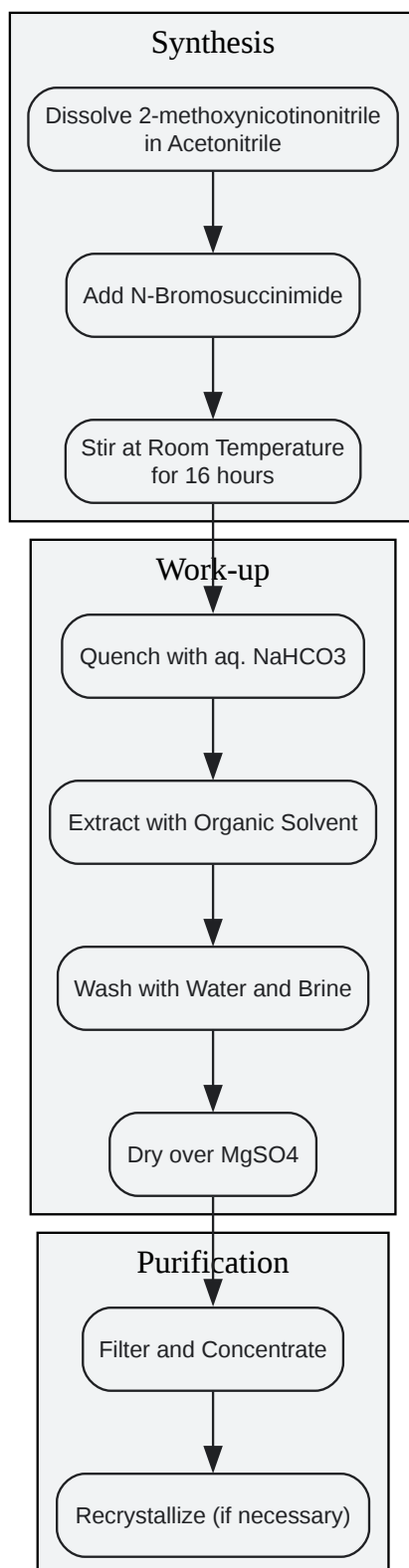
N-Bromosuccinimide (NBS) is a commonly used reagent for this transformation, offering milder reaction conditions and greater selectivity compared to liquid bromine. The reaction is typically

carried out in a suitable solvent, such as acetonitrile, at ambient temperature.

Reaction Pathway and Mechanism

The bromination of 2-methoxynicotinonitrile with N-bromosuccinimide proceeds via a standard electrophilic aromatic substitution mechanism.





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